

physicochemical characteristics of 1-Phenyl-1H-pyrazole-4-carboxylic acid

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Compound of Interest

Compound Name: 1-Phenyl-1H-pyrazole-4-carboxylic acid

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An In-depth Technical Guide on the Physicochemical Characteristics of 1-Phenyl-1H-pyrazole-4-carboxylic Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed overview of the physicochemical properties, synthesis protocols, and spectral information for **1-Phenyl-1H-pyrazole-4-carboxylic acid**, a versatile compound with significant applications in the pharmaceutical and agrochemical industries.^[1]

Core Physicochemical Characteristics

1-Phenyl-1H-pyrazole-4-carboxylic acid is a solid, heterocyclic compound.^[2] Its structure, featuring a phenyl group attached to a pyrazole ring with a carboxylic acid moiety, makes it a valuable building block for synthesizing a variety of biologically active molecules.^[1] It is utilized in the development of novel anti-inflammatory and analgesic drugs, as well as in the synthesis of herbicides and fungicides.^[1]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **1-Phenyl-1H-pyrazole-4-carboxylic acid**. It is important to note the discrepancy in reported melting points, which may be due to different polymorphic forms or measurement conditions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[2][3][4][5]
Molecular Weight	188.18 g/mol	[2][4][5][6]
CAS Number	1134-50-5	[2][3][4][5]
Melting Point	222-227 °C	[2]
96-97 °C	[3]	
Appearance	Solid	[2]
MDL Number	MFCD00514518	[2][3][5]
PubChem CID	121026	[4]
pKa (Computed)	3.55±0.10 (Strongest Acidic)	[4]
XLogP3 (Computed)	1.4	[4]
InChI Key	ZROILLPDIUNLSE- UHFFFAOYSA-N	[2][4]

Experimental Protocols

The synthesis of **1-Phenyl-1H-pyrazole-4-carboxylic acid** can be achieved through various methods. A common and efficient approach is the oxidation of a corresponding aldehyde precursor. Both conventional heating and Microwave-Assisted Organic Synthesis (MAOS) have been successfully employed.

Synthesis via Oxidation of Phenyl-1H-pyrazole-4-carbaldehyde

This protocol compares conventional heating with microwave-assisted synthesis for the oxidation of phenyl-1H-pyrazole-4-carbaldehyde to the target carboxylic acid.[7][8]

1. Conventional Method:

- Reactants: Phenyl-1H-pyrazole-4-carbaldehyde.

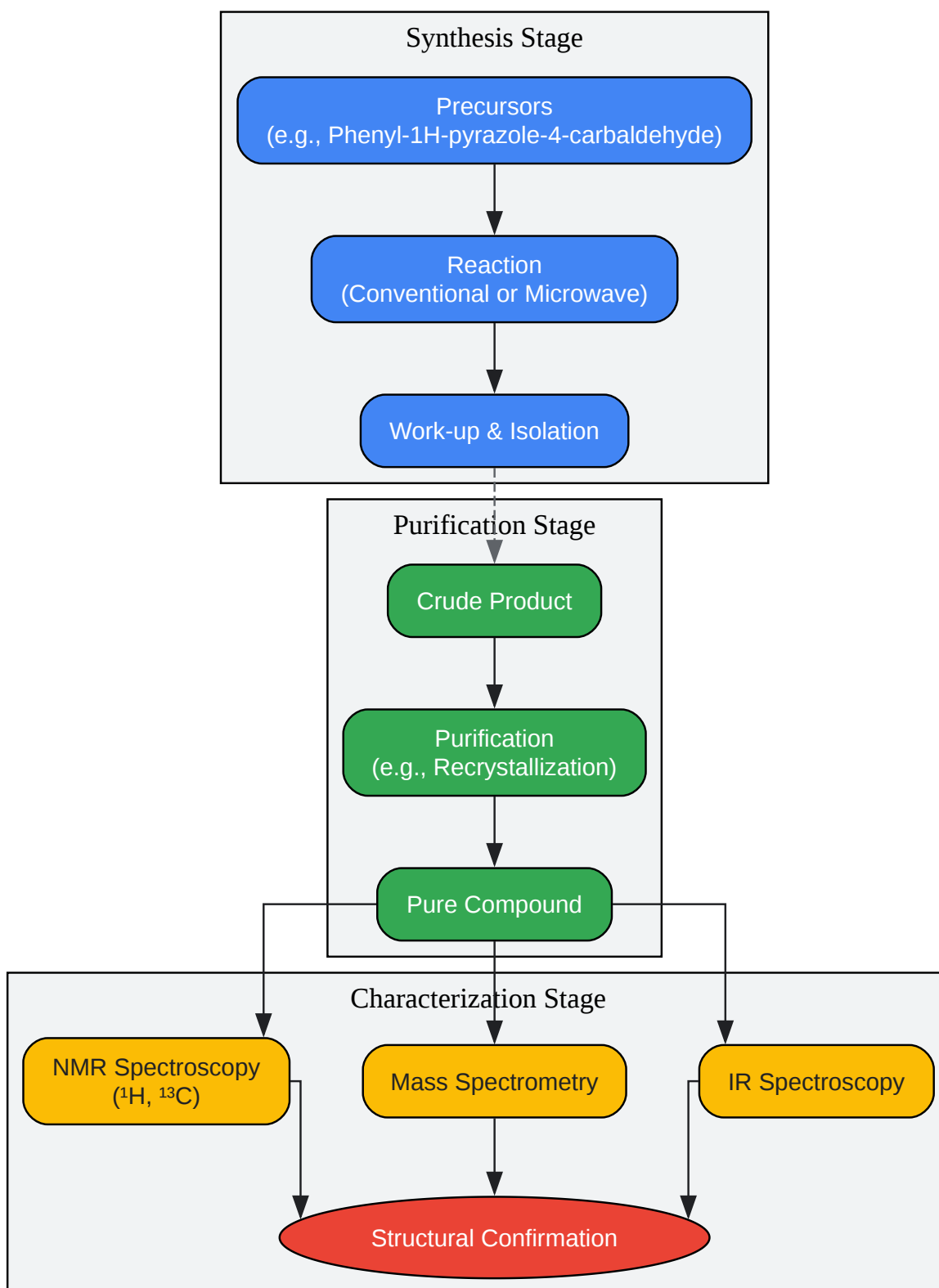
- Procedure: The oxidation is carried out using a suitable oxidizing agent.
- Conditions: The reaction mixture is heated at 80°C for 1 hour.[8]
- Yield: This method typically results in yields ranging from 48% to 85%.[8]
- Work-up: The product is isolated through an easy work-up procedure, often not requiring chromatographic separation.[8]

2. Microwave-Assisted Organic Synthesis (MAOS):

- Reactants: Phenyl-1H-pyrazole-4-carbaldehyde.
- Procedure: The reaction is performed in a microwave reactor.
- Conditions: The mixture is heated to 80°C for 2 minutes using a power of 150W.[8]
- Yield: MAOS provides an improved yield, typically in the range of 62% to 92%.[8]
- Advantages: This method significantly reduces the reaction time from 1 hour to just 2 minutes while also increasing the product yield, making it an attractive and efficient alternative.[7][8]

Synthesis and Characterization Workflow

The general workflow for synthesizing and characterizing pyrazole derivatives, including **1-Phenyl-1H-pyrazole-4-carboxylic acid**, involves synthesis, purification, and structural confirmation using various spectroscopic techniques.



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Caption: Workflow for Synthesis and Characterization of Pyrazole Carboxylic Acids.

Spectral Information

The structural confirmation of **1-Phenyl-1H-pyrazole-4-carboxylic acid** is typically achieved through standard spectroscopic methods. Public databases indicate the availability of the following spectral data:

- ¹³C NMR Spectra: Available for structural elucidation.[4]
- Mass Spectrometry (GC-MS): Data is available, providing information on the molecular weight and fragmentation pattern.[4]

Biological Activities and Applications

Pyrazole derivatives are a significant class of compounds in medicinal chemistry, known to exhibit a wide range of pharmacological activities.[9][10][11] While specific signaling pathways for **1-Phenyl-1H-pyrazole-4-carboxylic acid** are not detailed in the available literature, its core structure is integral to compounds developed for various therapeutic areas.

- Anti-inflammatory and Analgesic: The pyrazole moiety is a key component of drugs like Celecoxib, a potent COX-2 inhibitor.[12] Derivatives of **1-Phenyl-1H-pyrazole-4-carboxylic acid** are explored for similar anti-inflammatory and analgesic properties.[1]
- Antimicrobial and Antifungal: Various pyrazole analogues have demonstrated significant antibacterial and antifungal activities.[10][12]
- Anticancer: Research has been conducted on pyrazole derivatives for their potential as anticancer agents, with some compounds showing inhibitory effects on cancer cell lines.[9]
- Agrochemicals: This compound serves as an important intermediate in the synthesis of herbicides and fungicides, contributing to crop protection.[1]

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